

Operational Guide: Safe Disposal of (2-Chlorophenyl)(3,4-dimethoxyphenyl)methanone

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Compound of Interest

Compound Name: (2-Chlorophenyl)(3,4-dimethoxyphenyl)methanone

CAS No.: 34702-00-6

Cat. No.: B1597656

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Executive Summary & Immediate Directives

Do not dispose of this compound down the drain. **(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanone** (CAS: 116412-83-0) is classified as halogenated organic waste.[1][2][3] Its chlorine substituent renders it unsuitable for standard fuel blending or biological wastewater treatment due to the risk of forming acidic byproducts (HCl) and potential dioxins during improper combustion.

Core Disposal Rule: Segregate strictly into Halogenated Waste streams.

Chemical Profile & Hazard Identification

To ensure proper downstream handling, the waste generator must characterize the material accurately. This compound is a solid benzophenone derivative often used as a pharmaceutical intermediate (e.g., in SGLT2 inhibitor synthesis).

Table 1: Physicochemical and Regulatory Profile[1]

Parameter	Specification	Operational Implication
Chemical Name	(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanone	Official manifest name
CAS Number	116412-83-0	Primary identifier for inventory
Physical State	Solid (Powder/Crystalline)	Dust control required during transfer
Melting Point	109–112 °C	Stable solid at room temperature
Key Hazard Codes	H410 (Very toxic to aquatic life)H315/H319 (Skin/Eye Irritant)	ZERO release to sewer systems allowed
Waste Class	Halogenated Organic	Requires high-temp incineration with scrubbers
RCRA Status	Non-Listed (unless mixed with listed solvents)Generator must perform waste determination	Treat as Hazardous due to aquatic toxicity

Waste Characterization & Segregation Logic

The "Why" Behind the Protocol

As a Senior Scientist, I emphasize causality in safety protocols. You must segregate this compound from non-halogenated solvents (like Acetone or Ethanol) for two reasons:

- **Incineration Chemistry:** Non-halogenated waste is often used as fuel for cement kilns. Introducing chlorine (from the 2-chlorophenyl group) poisons this process, corrodes the kiln, and can generate hydrochloric acid gas.^[3]
- **Cost Control:** Halogenated waste disposal is significantly more expensive because it requires specialized incinerators with acid gas scrubbers. Contaminating a 55-gallon drum of non-halogenated solvent with a few grams of this compound reclassifies the entire drum as halogenated waste.^{[1][3]}

Figure 1: Waste Segregation Decision Tree

Use this logic flow to determine the correct waste container.



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Caption: Logical workflow for segregating **(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanone** waste to prevent cross-contamination of waste streams.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid (Expired or Excess Inventory)

Objective: Contain dust and prevent environmental release.

- PPE Required: Nitrile gloves, safety glasses, lab coat. Use a fume hood if the powder is fine/dusty.
- Primary Containment: Transfer the solid into a clear, sealable polyethylene bag or a wide-mouth HDPE jar.
- Secondary Containment: If bagging, place the sealed bag into a secondary rigid container (fiber drum or bucket) designated for "Solid Hazardous Waste."
- Labeling:
 - Chemical Name: Write fully: "**(2-Chlorophenyl)(3,4-dimethoxyphenyl)methanone**".
 - Hazard Checkbox: Mark "Toxic" and "Irritant."
 - Constituents: Explicitly list "Chlorinated Benzophenone Derivative."

Scenario B: Disposal of Reaction Mixtures (Liquid)

Objective: Prevent precipitation and ensure compatibility.

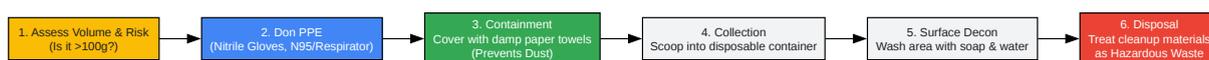
- Solvent Compatibility: Ensure the carrier solvent is compatible with the waste carboy material (usually HDPE or glass).
- Selection: Pour into the Halogenated Waste carboy.
 - Critical Note: Even if the solvent is Methanol (non-halogenated), the presence of this dissolved chlorinated compound requires the entire mixture to be treated as halogenated waste.

- Record Keeping: On the waste tag, list the solvent (e.g., "95% Methanol") and the solute (e.g., "5% Chlorinated Benzophenone").

Spill Response Protocol

In the event of a spill, immediate containment is necessary to prevent the dust from entering HVAC systems or drains.

Figure 2: Spill Cleanup Workflow



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Caption: Operational workflow for cleaning up solid spills of chlorinated benzophenones, emphasizing dust suppression.

Regulatory & Compliance Notes

- EPA/RCRA: While this specific CAS is not typically "P" or "U" listed by name, it triggers the "Toxic" characteristic under general waste profiles due to aquatic toxicity. Generators are responsible for "Waste Determination" (40 CFR 262.11).
- Destruction Method: The only acceptable final destruction method is Incineration at a permitted TSD (Treatment, Storage, and Disposal) facility equipped for halogenated organics.
- Transport: Ensure the waste manifest reflects "Environmentally Hazardous Substance, Solid, N.O.S." [2][3] if shipping pure bulk quantities.

References

- BLD Pharm. (2024). [4] Safety Data Sheet: (4-Chlorophenyl)(3,4-dimethoxyphenyl)methanone. Retrieved from

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Sources

- [1. 461432-22-4|\(5-Bromo-2-chlorophenyl\)\(4-ethoxyphenyl\)methanone|BLD Pharm \[bldpharm.com\]](#)
- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [3. Waste Code \[rcrainfo.epa.gov\]](#)
- [4. 116412-83-0|\(4-Chlorophenyl\)\(3,4-dimethoxyphenyl\)methanone|BLD Pharm \[bldpharm.com\]](#)
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